

Safety precautions for handling 3-Bromo-3-phenylpropanoic acid

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Compound of Interest

Compound Name: *3-Bromo-3-phenylpropanoic acid*

Cat. No.: *B046340*

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Technical Support Center: 3-Bromo-3-phenylpropanoic Acid

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **3-Bromo-3-phenylpropanoic acid**. It includes troubleshooting guides, frequently asked questions (FAQs), and key safety data to ensure safe and effective handling in a laboratory setting.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Bromo-3-phenylpropanoic acid** is provided below.

Property	Value	Source
Molecular Formula	C ₉ H ₉ BrO ₂	[1]
Molecular Weight	229.07 g/mol	[1]
CAS Number	15463-91-9	[1]
Melting Point	137 °C	[2]
Appearance	Colorless crystals	[2]
Solubility	Insoluble in water. Soluble in hot carbon disulfide, dichloromethane, and ethanol. Slightly soluble in cold, dry carbon disulfide. [1] [2]	
Stability	Decomposes in the presence of water. [2] Stable under standard ambient conditions (room temperature). Incompatible with strong oxidizing agents and strong bases.	

Frequently Asked Questions (FAQs)

A list of frequently asked questions regarding the handling, storage, and safety of **3-Bromo-3-phenylpropanoic acid**.

Q1: What are the primary hazards associated with **3-Bromo-3-phenylpropanoic acid**?

A1: **3-Bromo-3-phenylpropanoic acid** is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling **3-Bromo-3-phenylpropanoic acid**, it is essential to wear appropriate personal protective equipment, including safety goggles, chemical-resistant gloves, a lab coat,

and respiratory protection if there is a risk of dust inhalation.

Q3: How should **3-Bromo-3-phenylpropanoic acid be stored?**

A3: It should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible substances such as strong oxidizing agents and bases.

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately wash the affected area with soap and water. For eye contact, rinse cautiously with water for several minutes. In both instances, seek medical attention.

Q5: How should I dispose of waste containing **3-Bromo-3-phenylpropanoic acid?**

A5: Waste should be disposed of in accordance with local, state, and federal regulations. It is generally recommended to use a licensed chemical disposal company.

Troubleshooting Guides

This section provides solutions to common problems that may be encountered during experiments involving **3-Bromo-3-phenylpropanoic acid**.

Problem 1: The compound appears to be decomposing during storage (e.g., discoloration, change in consistency).

- **Possible Cause:** Exposure to moisture or incompatible materials.
- **Solution:**
 - Ensure the storage container is tightly sealed and stored in a dry environment.
 - Check that the compound is not stored near strong oxidizing agents or bases.
 - If decomposition is suspected, it is recommended to dispose of the material and obtain a fresh supply.

Problem 2: Low yield or unexpected side products during a reaction.

- Possible Cause: Decomposition of **3-Bromo-3-phenylpropanoic acid** due to reaction conditions.
- Solution:
 - If the reaction involves water or protic solvents, consider using an anhydrous solvent system, as the compound is known to be unstable in water.[2]
 - If a base is used in the reaction, be aware that this can promote elimination reactions, leading to the formation of cinnamic acid derivatives.
 - Ensure all starting materials and solvents are pure and dry.

Problem 3: Difficulty in purifying the product by recrystallization.

- Possible Cause: Use of an inappropriate solvent or the presence of impurities.
- Solution:
 - For recrystallization, use anhydrous solvents such as dry carbon disulfide.[2]
 - If the product is contaminated with unreacted cinnamic acid, washing with a solvent in which cinnamic acid is more soluble (like cold carbon disulfide) may help.[2]
 - Consider using column chromatography for purification if recrystallization is ineffective.

Experimental Protocols

Synthesis of **3-Bromo-3-phenylpropanoic acid** from Cinnamic Acid

This protocol is a summary of a common laboratory synthesis.

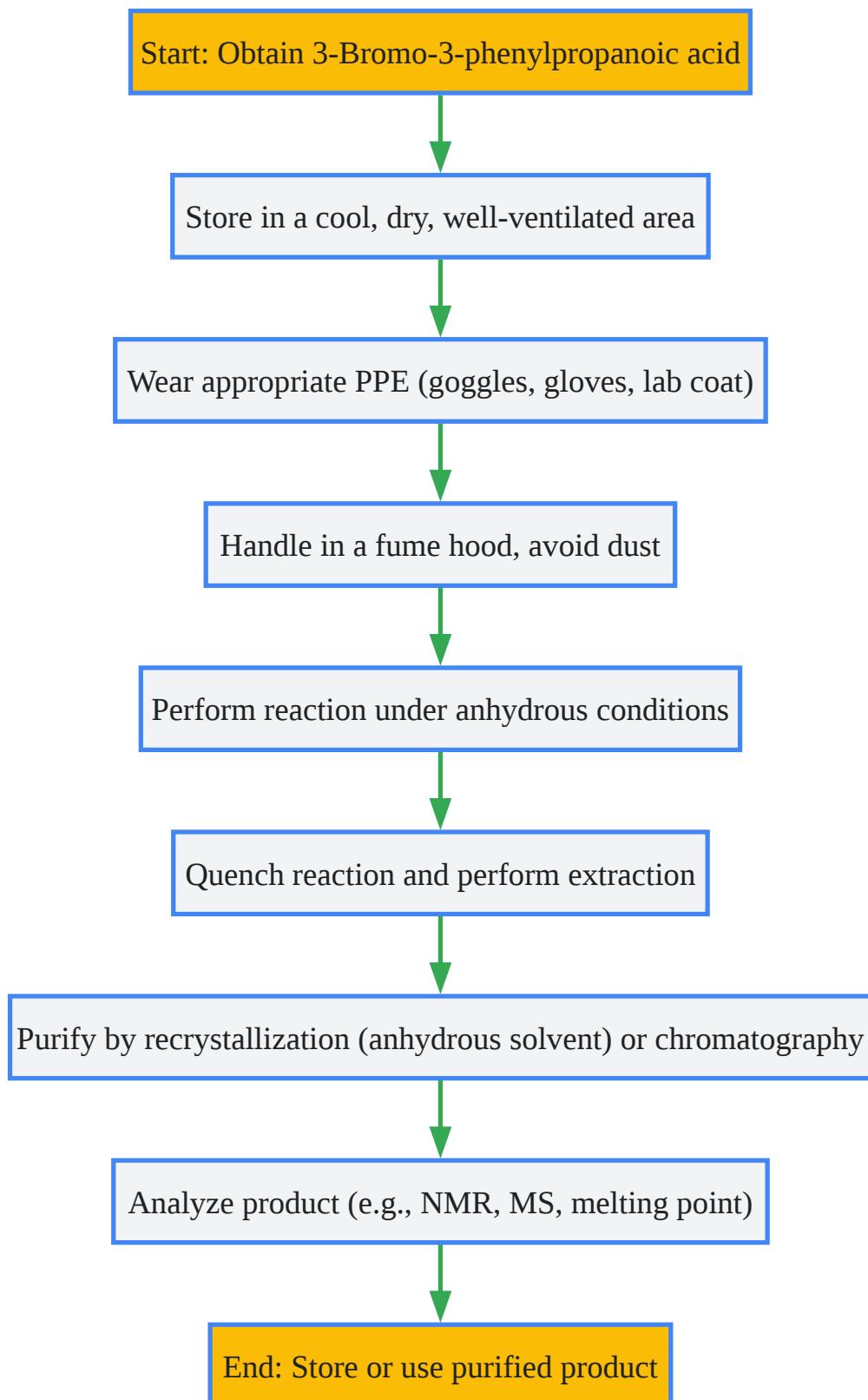
- Reaction Setup: In a suitable reaction vessel, dissolve cinnamic acid in glacial acetic acid.
- Addition of HBr: Saturate the solution with hydrogen bromide (HBr) gas at room temperature.
- Heating: Heat the reaction mixture at 100°C for approximately two hours.

- Crystallization: Allow the mixture to cool, which should induce the crystallization of **3-Bromo-3-phenylpropanoic acid**.
- Isolation: Collect the crystals by filtration, wash with a small amount of ice-cold water, and dry under a vacuum.

Note: This reaction should be performed in a well-ventilated fume hood due to the use of HBr gas.

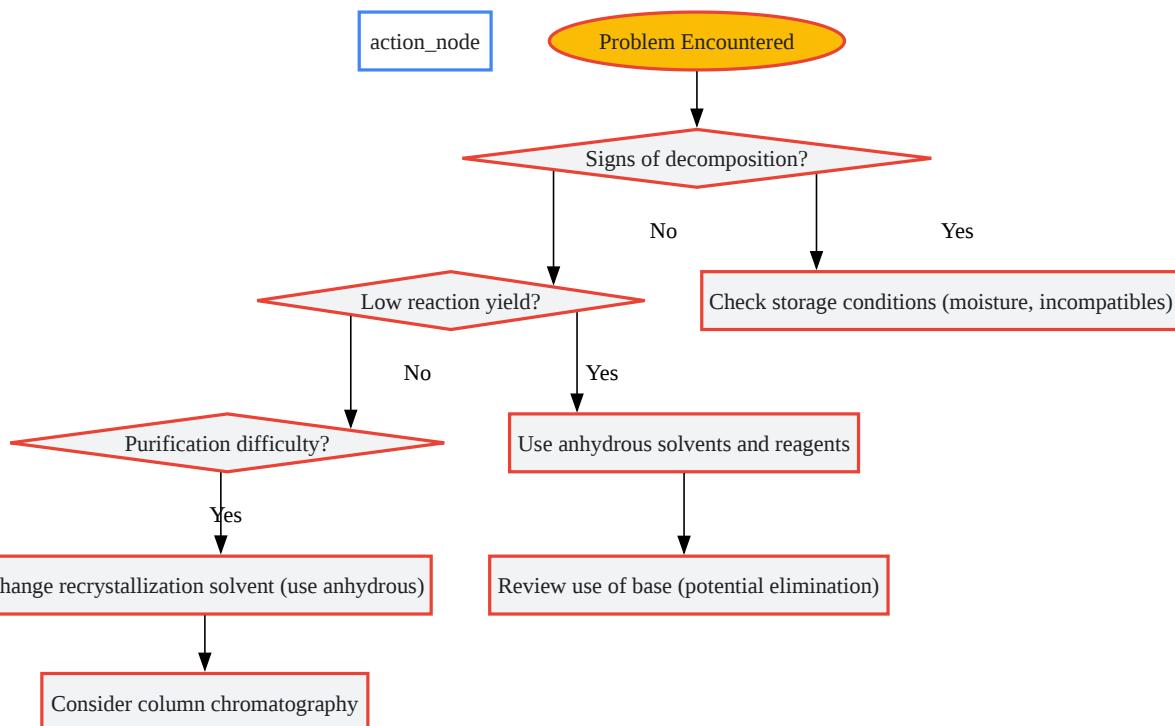
Visualizations

The following diagrams illustrate key workflows and decision-making processes related to the handling and use of **3-Bromo-3-phenylpropanoic acid**.



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Caption: Experimental workflow for handling and using **3-Bromo-3-phenylpropanoic acid**.

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Caption: Troubleshooting decision tree for common experimental issues.

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References

- 1. Buy 3-Bromo-3-phenylpropanoic acid (EVT-295982) | 15463-91-9 [evitachem.com]
- 2. prepchem.com [prepchem.com]
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